

An In-depth Technical Guide to the Physical Properties of 2,4-Diiodopyridine

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Compound of Interest

Compound Name:	2,4-Diiodopyridine
CAS No.:	83674-71-9
Cat. No.:	B056422

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Critical Role of Physical Properties in Chemical and Pharmaceutical Development

In the realm of chemical research and pharmaceutical development, a thorough understanding of the physical properties of a compound is paramount. These properties, including melting point and solubility, are not mere data points; they are fundamental characteristics that govern a substance's behavior, influencing everything from reaction kinetics and purification strategies to bioavailability and formulation of the final drug product. For halogenated heterocycles such as **2,4-diiodopyridine**, a versatile building block in organic synthesis, a detailed physical property profile is essential for its effective application.

This guide provides a comprehensive overview of the known physical properties of **2,4-diiodopyridine** and offers detailed, field-proven methodologies for their experimental determination. As a Senior Application Scientist, the focus here is not just on the "what" but the

"why"—elucidating the scientific principles behind the experimental choices to ensure the generation of accurate and reliable data.

Core Physical Properties of 2,4-Diiodopyridine

The following table summarizes the available physical and chemical data for **2,4-diiodopyridine**. It is important to note that while some of these properties are based on experimental measurements, others are predicted values derived from computational models.

Property	Value	Source
Chemical Name	2,4-Diiodopyridine	-
CAS Number	83674-71-9	[1][2][3][4]
Molecular Formula	C5H3I2N	[1][4]
Molecular Weight	330.89 g/mol	[1][4]
Physical Form	Solid	
Melting Point	Not experimentally determined	-
Boiling Point	316.8°C at 760 mmHg (Predicted)	[1]
Density	2.609 g/cm ³ (Predicted)	[1]
Flash Point	145.4°C (Predicted)	[1]
Solubility	See Section on Solubility Determination	-

Melting Point Determination: A Gateway to Purity and Identity

The melting point of a crystalline solid is the temperature at which it transitions from the solid to the liquid phase. For a pure substance, this transition occurs over a narrow temperature range. The presence of impurities typically depresses the melting point and broadens the melting

range. Therefore, accurate melting point determination is a crucial first indicator of a compound's purity.

Experimental Protocol: Capillary Melting Point Method

This method is a widely accepted and reliable technique for determining the melting point of a solid organic compound.

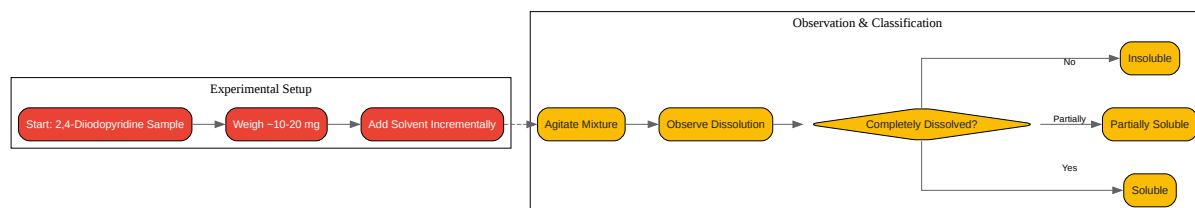
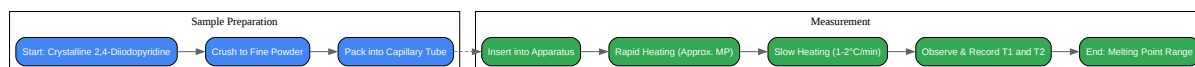
Step-by-Step Methodology:

- Sample Preparation:
 - Ensure the **2,4-diiodopyridine** sample is a fine, dry powder. If necessary, gently crush any large crystals using a mortar and pestle.
 - Tap the open end of a capillary tube (sealed at one end) into the powdered sample to pack a small amount of the compound into the tube. The packed sample height should be approximately 2-3 mm.
 - Compact the sample at the bottom of the capillary tube by tapping the sealed end on a hard surface or by dropping it through a long glass tube.
- Apparatus Setup:
 - Insert the capillary tube into the heating block of a melting point apparatus.
 - Ensure the thermometer or temperature probe is correctly positioned to accurately measure the temperature of the heating block.
- Melting Point Measurement:
 - Begin heating the apparatus. For an unknown compound or a first determination, a rapid heating rate (e.g., 10-20 °C/minute) can be used to obtain an approximate melting range.
 - Once the approximate range is known, repeat the measurement with a fresh sample, heating rapidly to about 20 °C below the expected melting point.

- Reduce the heating rate to 1-2 °C/minute to allow for thermal equilibrium between the sample, the heating block, and the thermometer.
- Carefully observe the sample. Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample has melted (T2). The melting point is reported as the range T1-T2.

Causality Behind Experimental Choices:

- **Fine Powder:** A finely powdered sample ensures uniform heat distribution and more accurate melting point determination.
- **Slow Heating Rate:** A slow heating rate near the melting point is critical to allow the temperature of the sample to equilibrate with the heating block and the thermometer, preventing an overestimation of the melting point.



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Caption: Workflow for Qualitative Solubility Assessment.

Conclusion

The physical properties of **2,4-diiodopyridine**, particularly its melting point and solubility, are critical parameters for its effective use in research and development. While specific experimental data for this compound is not readily available in the public domain, the standardized and robust methodologies outlined in this guide provide a clear pathway for their accurate determination. By understanding the principles behind these experimental procedures, researchers can ensure the generation of high-quality data, leading to more efficient and successful scientific outcomes.

References

- Chen, W. P., & Chen, C. T. (2004). A Convenient Synthesis of 2-Bromo-4-iodopyridine via Halogen Dance and Its Successive One-Pot Disubstitutions. *Synthesis*, 2004(16), 2614–2616. [[Link](#)]
- Kiplin, D., & Filatov, M. (2018).
- Marsini, M. A., & Sanford, M. S. (2008). Convenient Synthesis and Transformation of 2,6-Dichloro-4-iodopyridine. *Organic Letters*, 10(16), 3543–3546. [[Link](#)]
- ResearchGate. (2025). A Convenient Synthesis of 2-Bromo-4-iodopyridine via Halogen Dance and Its Successive One-Pot Disubstitutions. Retrieved from [[Link](#)]
- Wang, D., & Hartwig, J. F. (2020). Selective Halogenation of Pyridines Using Designed Phosphine Reagents. *PMC*. Retrieved from [[Link](#)]
- Royal Society of Chemistry. (2024). Dichlorine–pyridine N-oxide halogen-bonded complexes. Retrieved from [[Link](#)]
- National Center for Biotechnology Information. (n.d.). Dichlorine–pyridine N-oxide halogen-bonded complexes. Retrieved from [[Link](#)]
- PubChem. (n.d.). 4-Iodopyridine. Retrieved from [[Link](#)]
- Wikipedia. (n.d.). Pyridine. Retrieved from [[Link](#)]

- ResearchGate. (2025). Experimental determination of solubility of dihydropyridine derivatives in organic solvents at different temperatures: Interactions and thermodynamic parameters relating to the solvation process. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). TABLE 3-2, Physical and Chemical Properties of Pyridine. Retrieved from [\[Link\]](#)
- ResearchGate. (2022). What is the solvent for 4,4'-dicarboxy-2,2'-bipyridine?. Retrieved from [\[Link\]](#)
- International Journal of Research Culture Society. (2018). Synthesis and interpretation of NMR & IR for 1, 4-dihydropyridine Derivatives. Retrieved from [\[Link\]](#)
- Master Organic Chemistry. (2020). Common Solvents Used in Organic Chemistry: Table of Properties. Retrieved from [\[Link\]](#)

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Sources

- 1. alfa-chemistry.com [alfa-chemistry.com]
- 2. [2,4-DIIODOPYRIDINE | 83674-71-9](#) [chemicalbook.com]
- 3. [83674-71-9 CAS MSDS \(2,4-DIIODOPYRIDINE\) Melting Point Boiling Point Density CAS Chemical Properties](#) [chemicalbook.com]
- 4. synchem.de [synchem.de]
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